

Common challenges in handling and storing 2-(Aminooxy)-2-methylpropanoic acid.

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Compound of Interest

Compound Name: 2-(Aminooxy)-2-methylpropanoic acid

Cat. No.: B3058138

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Technical Support Center: 2-(Aminooxy)-2-methylpropanoic Acid

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the common challenges associated with handling and storing **2-(Aminooxy)-2-methylpropanoic acid** and its hydrochloride salt.

Section 1: Frequently Asked Questions (FAQs)

Q1: What is **2-(Aminooxy)-2-methylpropanoic acid** and what is its primary application?

2-(Aminooxy)-2-methylpropanoic acid, often used as its hydrochloride salt (CAS No: 89766-91-6), is a synthetic intermediate in organic chemistry.^[1] Its key structural feature is the presence of both an aminooxy group (-ONH₂) and a carboxylic acid group.^[1] This bifunctionality makes it a valuable building block, particularly for the formation of stable oxime bonds with aldehydes and ketones under mild conditions.^[1] This reactivity is leveraged in the preparation of more complex molecules, including pharmaceuticals and agrochemicals.^[1]

Q2: What are the main safety hazards associated with **2-(Aminooxy)-2-methylpropanoic acid** hydrochloride?

2-(Aminooxy)-2-methylpropanoic acid hydrochloride is classified with the following hazard codes:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

It is imperative to handle this compound in a well-ventilated area, preferably a fume hood, and to wear appropriate personal protective equipment (PPE), including nitrile gloves, safety goggles, and a lab coat.[1]

Q3: How should I store **2-(Aminooxy)-2-methylpropanoic acid** hydrochloride?

Proper storage is crucial to maintain the integrity of the compound. For long-term stability, the solid powder should be stored at -20°C.[1] If you have prepared solutions of the compound, they should be stored at -80°C to prevent decomposition.[1] It is also recommended to store the solid under an inert atmosphere, such as argon, in a dry environment to minimize degradation from moisture and oxidation.[1]

Q4: In which solvents is **2-(Aminooxy)-2-methylpropanoic acid** hydrochloride soluble?

Due to its ionic nature as a hydrochloride salt, **2-(Aminooxy)-2-methylpropanoic acid** is likely soluble in polar solvents such as water and dimethyl sulfoxide (DMSO).[1] While specific quantitative solubility data is not readily available in the literature, its structure suggests good solubility in these solvents. For experimental purposes, it is recommended to determine the solubility in your specific solvent system.

Section 2: Troubleshooting Guides

This section addresses common problems that may be encountered during the handling and use of **2-(Aminooxy)-2-methylpropanoic acid**.

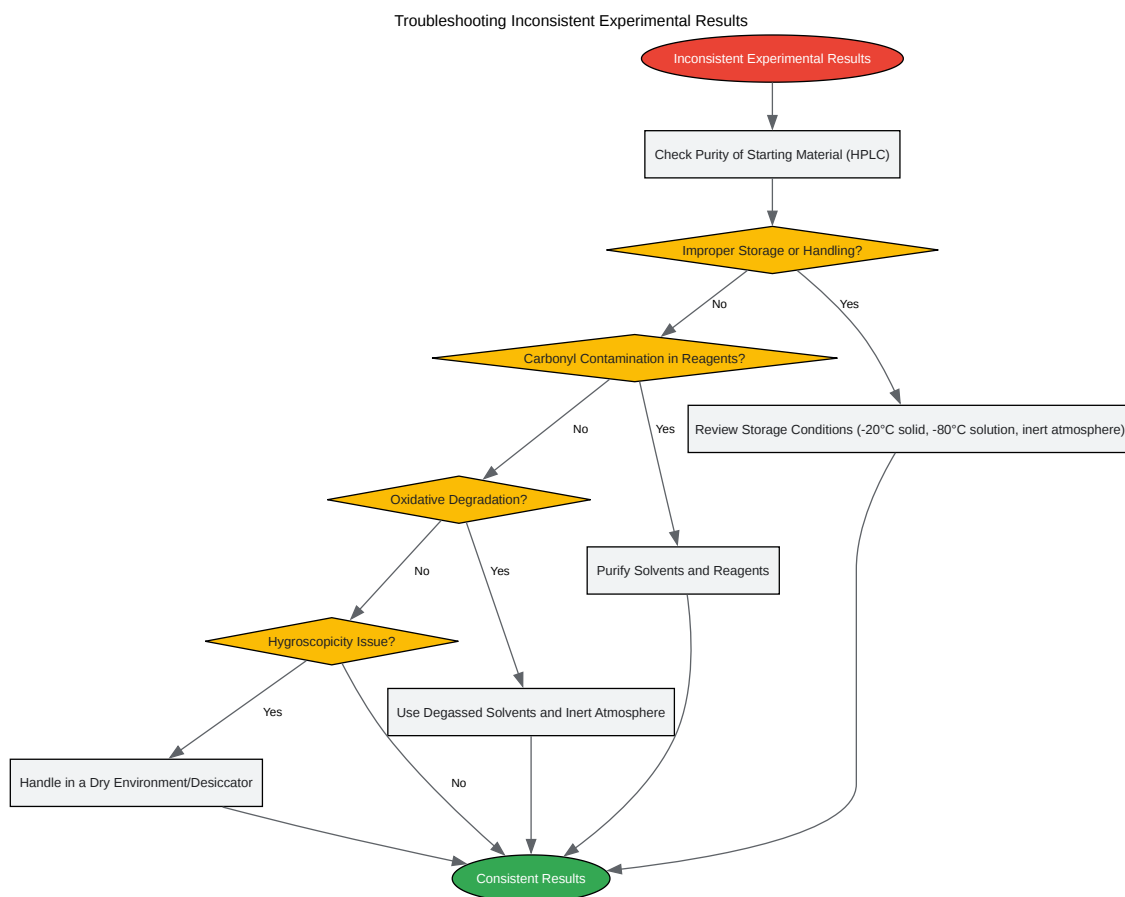
Troubleshooting Inconsistent Experimental Results

Problem: I am observing inconsistent results in my experiments, such as variable reaction yields or unexpected byproducts.

Possible Causes & Solutions:

Possible Cause	Troubleshooting Steps
Compound Degradation	The compound may have degraded due to improper storage or handling. Verify the purity of your starting material using an appropriate analytical method, such as HPLC with UV detection at 254 nm. [1]
Hygroscopicity	The compound may have absorbed atmospheric moisture, leading to inaccurate weighing and altered reactivity. Store the compound in a desiccator and handle it quickly in a low-humidity environment.
Reaction with Carbonyls	The aminoxy group is highly reactive towards aldehydes and ketones. [1] Ensure that your solvents and other reagents are free from carbonyl impurities.
Oxidative Instability	The compound may be susceptible to oxidation, especially in solution. Consider degassing your solvents and running reactions under an inert atmosphere (e.g., argon or nitrogen).

Troubleshooting Workflow for Inconsistent Results



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Caption: A logical workflow to diagnose and resolve inconsistent experimental results.

Section 3: Experimental Protocols

Protocol for Stability Testing (Forced Degradation Study)

This protocol outlines a forced degradation study to determine the intrinsic stability of **2-(Aminooxy)-2-methylpropanoic acid**.

Objective: To identify potential degradation products and pathways under various stress conditions.

Materials:

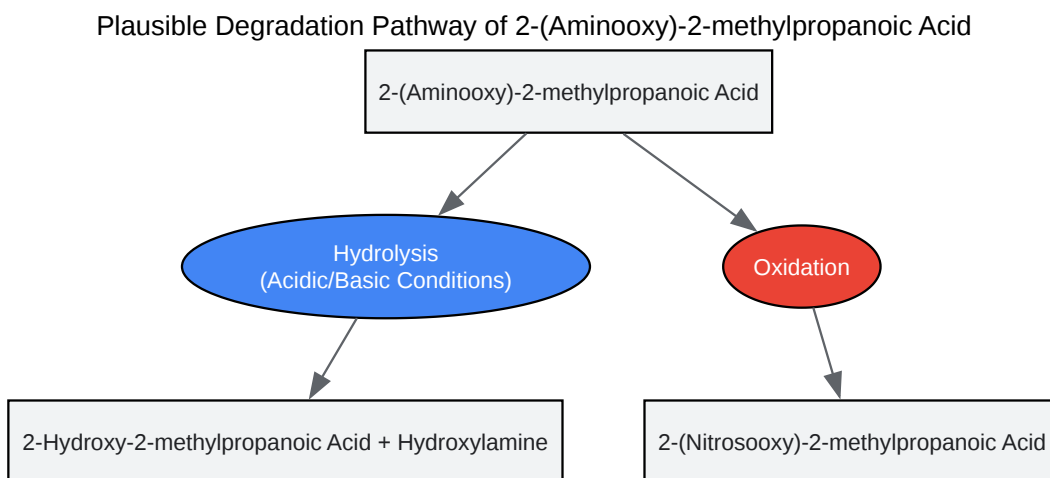
- **2-(Aminooxy)-2-methylpropanoic acid** hydrochloride
- HPLC grade water, acetonitrile, and methanol
- Hydrochloric acid (1 M)
- Sodium hydroxide (1 M)
- Hydrogen peroxide (3%)
- HPLC system with UV detector
- pH meter
- Calibrated oven
- Photostability chamber

Methodology:

- Preparation of Stock Solution: Prepare a stock solution of **2-(Aminooxy)-2-methylpropanoic acid** hydrochloride in water or a suitable solvent at a known concentration (e.g., 1 mg/mL).
- Stress Conditions:

- Acid Hydrolysis: Mix the stock solution with an equal volume of 1 M HCl. Incubate at 60°C for 24 hours.
- Base Hydrolysis: Mix the stock solution with an equal volume of 1 M NaOH. Incubate at 60°C for 24 hours.
- Oxidative Degradation: Mix the stock solution with an equal volume of 3% H₂O₂. Store at room temperature for 24 hours.
- Thermal Degradation: Expose the solid compound to 60°C in an oven for 48 hours.
- Photolytic Degradation: Expose the solid compound and the stock solution to light in a photostability chamber according to ICH Q1B guidelines.
- Sample Analysis:
 - At specified time points (e.g., 0, 4, 8, 12, 24 hours), withdraw an aliquot of each stressed solution.
 - Neutralize the acidic and basic samples before analysis.
 - For the thermally stressed solid, dissolve it in the initial solvent to the stock concentration.
 - Analyze all samples by a validated stability-indicating HPLC method (e.g., C18 column, mobile phase of acetonitrile and water with a suitable buffer, UV detection at 254 nm).^[1]
- Data Analysis:
 - Calculate the percentage of degradation by comparing the peak area of the parent compound in stressed samples to that of an unstressed control.
 - Identify and quantify any degradation products.

Plausible Degradation Pathway



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Caption: A simplified diagram illustrating potential degradation pathways.

Protocol for Hygroscopicity Assessment

Objective: To determine the hygroscopic nature of **2-(Aminooxy)-2-methylpropanoic acid**.

Materials:

- **2-(Aminooxy)-2-methylpropanoic acid** hydrochloride
- Dynamic Vapor Sorption (DVS) instrument or a desiccator with various saturated salt solutions to create controlled humidity environments
- Microbalance

Methodology (using DVS):

- Sample Preparation: Accurately weigh a small amount of the compound (5-15 mg) onto the DVS sample pan.

- Drying: Dry the sample in the DVS instrument under a stream of dry nitrogen until a stable weight is achieved.
- Sorption/Desorption Cycle:
 - Expose the sample to increasing levels of relative humidity (RH), typically from 0% to 90% in 10% increments.
 - At each RH step, allow the sample to equilibrate until the weight change is negligible.
 - After reaching the maximum RH, perform a desorption cycle by decreasing the RH back to 0%.
- Data Analysis:
 - Plot the change in mass (%) as a function of RH to generate a sorption-desorption isotherm.
 - Classify the hygroscopicity based on the percentage of water uptake at a specific RH (e.g., 80% RH at 25°C).

Hygroscopicity Classification (European Pharmacopoeia)

Classification	Water Uptake at 25°C and 80% RH
Non-hygroscopic	< 0.2%
Slightly hygroscopic	≥ 0.2% and < 2%
Hygroscopic	≥ 2% and < 15%
Very hygroscopic	≥ 15%
Deliquescent	Sufficient water is absorbed to form a liquid

Section 4: Data Summary

Physicochemical and Safety Data

Property	Value/Information	Reference
CAS Number	89766-91-6 (hydrochloride)	[1]
Molecular Formula	C ₄ H ₁₀ ClNO ₃	[1]
Molecular Weight	155.58 g/mol	[1]
Appearance	White or almost white crystalline powder	[2]
Solubility	Likely soluble in polar solvents (e.g., water, DMSO)	[1]
Hazard Codes	H302, H315, H319, H335	[1]

Recommended Storage Conditions

Form	Condition	Reference
Solid (Long-term)	-20°C, inert atmosphere, dry	[1]
Solution	-80°C	[1]

Analytical Methods

Technique	Application	Reference
HPLC	Purity assessment and stability testing	[1]
NMR	Structural characterization	[1]
HRMS	Accurate mass determination	[1]

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